

p-Toluenesulfonic anhydride safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-Toluenesulfonic anhydride

Cat. No.: B1293672

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An In-depth Technical Guide to the Safety Data Sheet of **p-Toluenesulfonic Anhydride**

This guide provides a comprehensive overview of the safety, handling, and hazardous properties of **p-Toluenesulfonic anhydride** (CAS No. 4124-41-8), compiled for researchers, scientists, and drug development professionals. The information is derived from multiple Safety Data Sheets (SDS) to ensure a thorough and accurate representation of the compound's characteristics.

Chemical Identification and Physical Properties

p-Toluenesulfonic anhydride is a white crystalline solid commonly used as a reagent in organic synthesis.^[1] It is known for its role as a sulfonating agent and is highly sensitive to moisture.^[2]

Identifier	Value	Source
CAS Number	4124-41-8	[2] [3] [4]
EC Number	223-926-9	[3] [5]
Molecular Formula	C ₁₄ H ₁₄ O ₅ S ₂	[3] [4] [6]
Molecular Weight	326.38 - 326.39 g/mol	[3] [4] [6]
Synonyms	4-methylbenzenesulfonic anhydride, Tosic anhydride, PTSA	[1] [3]

Physical Property	Value	Source
Appearance	White crystalline solid	[1] [3]
Odor	Pungent	[1]
Melting Point	121 - 127 °C / 250 - 261 °F	[2] [3]
Boiling Point	478.0 ± 48.0 °C (Predicted)	[3]
Solubility	Insoluble in water; Soluble in organic solvents like acetone and ethyl acetate.	[1]
Stability	Moisture sensitive. Stable under recommended storage conditions.	[2] [3]


Hazard Identification and GHS Classification

p-Toluenesulfonic anhydride is classified as a hazardous chemical, primarily due to its corrosive nature. It can cause severe skin burns and serious eye damage.[\[2\]](#)[\[4\]](#)[\[7\]](#)

Classification	Category	Hazard Statement
Skin Corrosion / Irritation	1B / 1C	H314: Causes severe skin burns and eye damage
Serious Eye Damage	1	H318: Causes serious eye damage
Corrosive to Metals	1	H290: May be corrosive to metals

Source:[2][4][7][8][9]

GHS Pictograms:

 alt text

Signal Word: Danger[2][4][10]

NFPA 704 Ratings:

- Health: 3 (Short exposure could cause serious temporary or moderate residual injury)[3]
- Flammability: 1 (Materials that require considerable preheating before ignition can occur)[3]
- Reactivity: 0 (Normally stable, even under fire exposure conditions, and is not reactive with water)[3]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **p-Toluenesulfonic anhydride** to minimize exposure and ensure laboratory safety.

General Handling Protocol

This protocol outlines the standard procedure for handling **p-Toluenesulfonic anhydride** in a laboratory setting.

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.[4] Ensure that an eyewash station and safety shower are readily accessible.[2]
- Personal Protective Equipment (PPE): Wear a complete suit protecting against chemicals, including chemical-resistant gloves (e.g., nitrile rubber), safety glasses with side-shields, and a face shield.[3][4] For weighing or operations that may generate dust, use a full-face particle respirator (type N100 US or P3 EU).[3]
- Dispensing: Avoid formation of dust and aerosols.[4] Since the compound is moisture-sensitive, handle under an inert atmosphere (e.g., nitrogen or argon) if required for the experiment.[3][4] Use spark-proof tools and explosion-proof equipment.
- Reaction Setup: Add the reagent slowly to the reaction mixture. Avoid contact with incompatible materials such as strong oxidizing agents and strong bases.[2]
- Post-Handling: Wash hands thoroughly after handling.[4] Clean all equipment and the work area to remove any residual chemical. Dispose of contaminated PPE according to institutional guidelines.

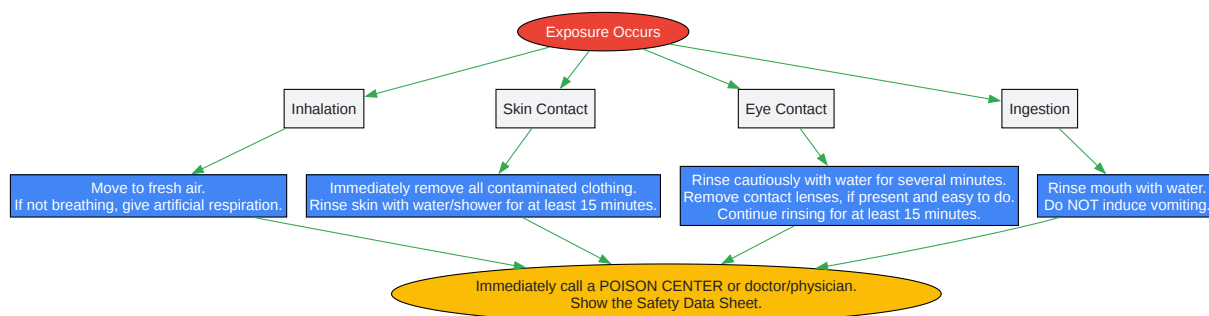
Storage Conditions

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed and store under an inert gas to protect from moisture.[3][4]
- Store locked up.[2][3]
- Keep away from incompatible materials.[2] Recommended storage temperature is between 2-8°C.[4]

Emergency Procedures and First Aid

Immediate and appropriate response is critical in the event of an accidental exposure or release.

First-Aid Measures Workflow

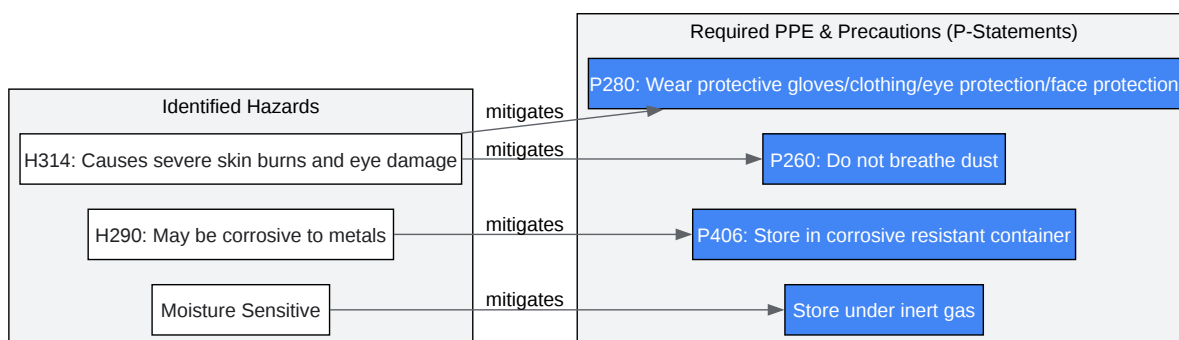
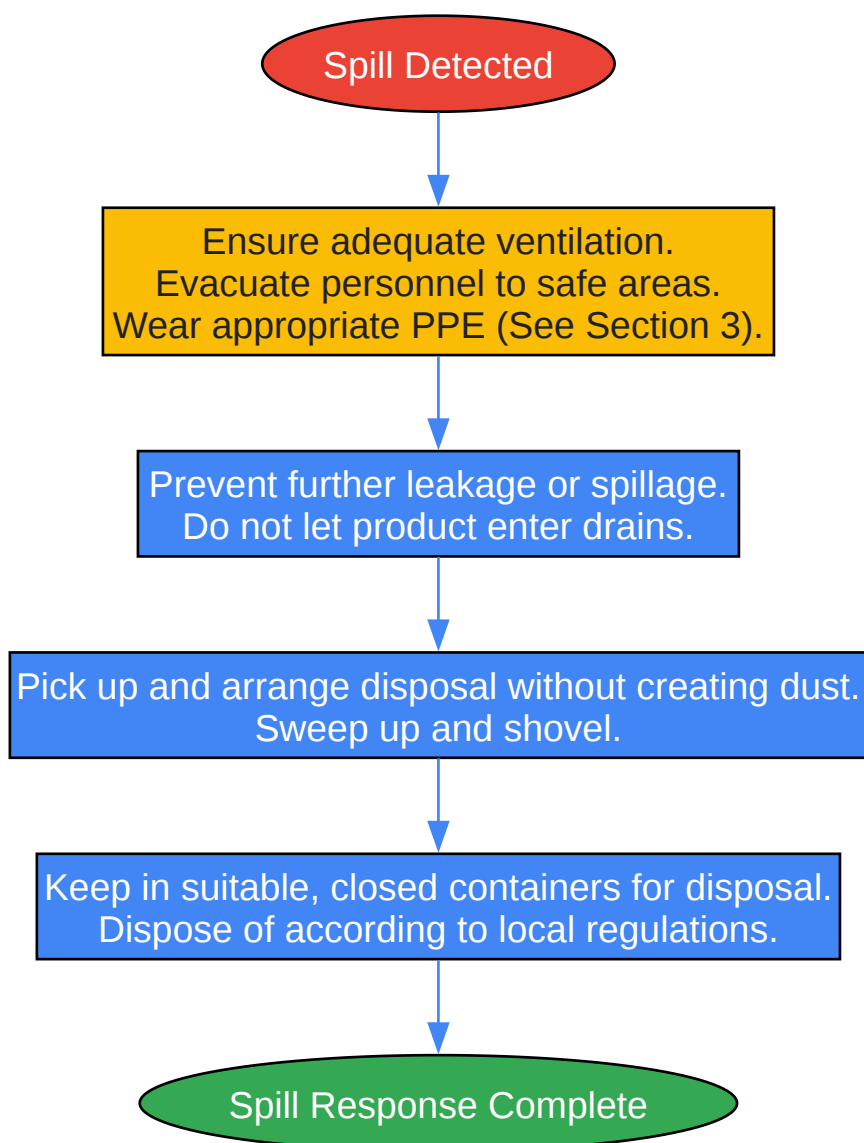


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Caption: Workflow for first-aid response to **p-Toluenesulfonic anhydride** exposure.[2][3][4]

Accidental Release Measures

In case of a spill, follow a structured response to contain and clean the affected area safely.



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- To cite this document: BenchChem. [p-Toluenesulfonic anhydride safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293672#p-toluenesulfonic-anhydride-safety-data-sheet-sds-information]

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